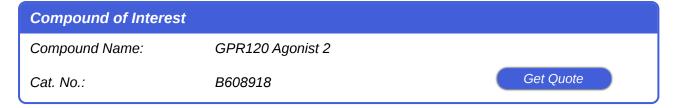


Application Notes and Protocols for Measuring GPR120 Agonist 2-Induced Calcium Mobilization

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For Researchers, Scientists, and Drug Development Professionals

Introduction

G protein-coupled receptor 120 (GPR120), also known as Free Fatty Acid Receptor 4 (FFAR4), has emerged as a critical regulator of metabolic and inflammatory processes.[1][2] Activated by long-chain fatty acids, GPR120 signaling is implicated in glucose metabolism, insulin sensitivity, and anti-inflammatory responses, making it an attractive therapeutic target for conditions such as type 2 diabetes and obesity.[1][2][3] One of the key downstream signaling events following GPR120 activation is the mobilization of intracellular calcium.[4] This application note provides a detailed protocol for measuring the intracellular calcium mobilization induced by **GPR120 Agonist 2**, a potent and selective agonist of the GPR120 receptor.[5]

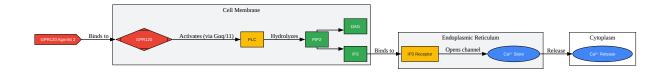
The activation of GPR120 by an agonist leads to the coupling of the $G\alpha q/11$ protein, which in turn activates phospholipase C (PLC).[1][6] PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 then binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium into the cytoplasm.[6][7] This transient increase in intracellular calcium can be quantitatively measured using fluorescent calcium indicators.

This document outlines the principles of the assay, provides a detailed experimental workflow, and presents data in a structured format for easy interpretation.



GPR120 Signaling Pathway

The binding of **GPR120 Agonist 2** to the receptor initiates a well-defined signaling cascade leading to calcium mobilization.



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GPR120-mediated calcium mobilization pathway.

Experimental Protocols

This section provides a detailed methodology for a fluorescence-based calcium mobilization assay using Fluo-4 AM, a common calcium indicator.

Materials and Reagents



Reagent	Supplier	Catalog #	Storage
GPR120 Agonist 2	TargetMol	T4312	-20°C (powder)
HEK293 cells stably expressing human GPR120	(User's cell line)	-	Liquid Nitrogen
Dulbecco's Modified Eagle Medium (DMEM)	(e.g., Thermo Fisher)	-	4°C
Fetal Bovine Serum (FBS)	(e.g., Thermo Fisher)	-	-20°C
Penicillin- Streptomycin	(e.g., Thermo Fisher)	-	-20°C
Fluo-4 AM	(e.g., Thermo Fisher)	F14201	-20°C
Pluronic F-127	(e.g., Thermo Fisher)	P3000MP	Room Temperature
Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES	(e.g., Thermo Fisher)	14025092	4°C
Dimethyl sulfoxide (DMSO)	(e.g., Sigma-Aldrich)	D2650	Room Temperature
Black, clear-bottom 96-well plates	(e.g., Corning)	3603	Room Temperature

Preparation of "GPR120 Agonist 2" Stock Solution

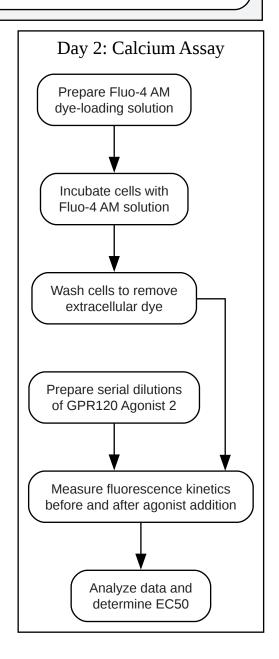
"GPR120 Agonist 2" has a molecular weight of 388.88 and is soluble in DMSO at up to 45 mg/mL.[5]

- 10 mM Stock Solution: Dissolve 3.89 mg of GPR120 Agonist 2 powder in 1 mL of DMSO.
- Vortex thoroughly to ensure complete dissolution.
- Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.



Experimental Workflow

Day 1: Cell Preparation Seed GPR120-expressing HEK293 cells in 96-well plates



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Workflow for the calcium mobilization assay.



Detailed Protocol

Day 1: Cell Seeding

- Culture HEK293 cells expressing GPR120 in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a 5% CO₂ incubator.
- On the day before the assay, harvest the cells and seed them into a black, clear-bottom 96-well plate at a density of 40,000 to 80,000 cells per well in 100 μL of culture medium.
- Incubate the plate overnight to allow for cell adherence and formation of a monolayer.

Day 2: Calcium Mobilization Assay

- Dye Loading Solution Preparation:
 - Prepare a 1X Assay Buffer using HBSS with 20 mM HEPES.
 - Prepare a 20% Pluronic F-127 solution in DMSO.
 - For one 96-well plate, add 20 μL of Fluo-4 AM stock solution (typically 1 mg/mL in DMSO) and 20 μL of 20% Pluronic F-127 to 10 mL of 1X Assay Buffer. Mix well. This results in a final Fluo-4 AM concentration of approximately 2 μM.

Cell Loading:

- Remove the culture medium from the wells.
- Add 100 μL of the Fluo-4 AM dye-loading solution to each well.
- Incubate the plate at 37°C for 1 hour, followed by incubation at room temperature for 15-30 minutes in the dark to allow for de-esterification of the dye.

Washing:

- Gently remove the dye-loading solution.
- Wash the cells twice with 100 μL of 1X Assay Buffer to remove any extracellular dye.



- After the final wash, add 100 μL of 1X Assay Buffer to each well.
- Agonist Preparation:
 - \circ Prepare serial dilutions of "**GPR120 Agonist 2**" from the 10 mM stock solution in 1X Assay Buffer. A typical concentration range for an initial experiment would be from 1 nM to 10 μ M.
- Fluorescence Measurement:
 - Place the cell plate into a fluorescence plate reader (e.g., FLIPR, FlexStation) equipped with an automated liquid handling system.
 - Set the instrument to measure fluorescence at an excitation wavelength of ~490 nm and an emission wavelength of ~525 nm.
 - Record a stable baseline fluorescence for 10-20 seconds.
 - Inject the "GPR120 Agonist 2" dilutions into the respective wells while continuously recording the fluorescence signal for at least 60-120 seconds.

Data Analysis

- The change in fluorescence is typically expressed as the ratio of the peak fluorescence intensity after agonist addition to the baseline fluorescence.
- Plot the fluorescence response against the logarithm of the agonist concentration.
- Fit the data to a four-parameter logistic equation to determine the EC₅₀ (half-maximal effective concentration) value.

Data Presentation

The following tables summarize the properties of **GPR120 Agonist 2** and provide an example of how to present the results from a calcium mobilization experiment.

Table 1: Properties of GPR120 Agonist 2



Property	Value	Reference
CAS Number	1234844-11-1	[5]
Molecular Weight	388.88 g/mol	[5]
Solubility in DMSO	45 mg/mL (115.72 mM)	[5]
Recommended Storage	-20°C (powder, 3 years); -80°C (in solvent, 1 year)	[5]

Table 2: Example Data from a Calcium Mobilization Assay

GPR120 Agonist 2 Conc. (nM)	Log [Agonist]	Fluorescence Response (Peak/Baseline)
0 (Vehicle)	-	1.02
1	-9.0	1.15
10	-8.0	1.85
50	-7.3	2.50
100	-7.0	2.95
500	-6.3	3.20
1000	-6.0	3.25
10000	-5.0	3.28

Table 3: Calculated Potency of GPR120 Agonist 2

Parameter	Value
EC ₅₀	35 nM
Hill Slope	1.2
R ²	0.995



Troubleshooting

Issue	Possible Cause	Suggested Solution
High background fluorescence	Incomplete removal of extracellular dye.	Ensure thorough but gentle washing steps. Consider using a no-wash assay kit containing an extracellular quencher.
Low signal-to-noise ratio	Suboptimal dye loading; low receptor expression.	Optimize dye concentration and incubation time. Verify GPR120 expression in the cell line.
No response to agonist	Inactive agonist; incorrect buffer composition.	Verify the integrity and concentration of the agonist stock. Ensure the assay buffer contains calcium.
Cell death/detachment	Harsh washing; cytotoxicity of the compound.	Handle cells gently. Perform a cytotoxicity assay for the agonist at the concentrations used.

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- To cite this document: BenchChem. [Application Notes and Protocols for Measuring GPR120 Agonist 2-Induced Calcium Mobilization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608918#measuring-gpr120-agonist-2-induced-calcium-mobilization]

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